

Essential Safety and Operational Guide for 1-(2-Bromoethoxy)-3-nitrobenzene

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Compound of Interest

Compound Name: 1-(2-Bromoethoxy)-3-nitrobenzene

Cat. No.: B076942

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This document provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1-(2-Bromoethoxy)-3-nitrobenzene** (CAS No. 13831-59-9). Adherence to these guidelines is essential for ensuring laboratory safety and minimizing risk.

Chemical Hazards and Signal Word: Danger

This substance is classified as harmful if swallowed, causes skin irritation, can lead to serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The following table summarizes the recommended equipment for various laboratory scenarios.

Scenario	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Routine Laboratory Use	Chemical safety goggles (conforming to EN 166) or safety glasses with side-shields. [1] [2]	Chemically resistant protective gloves (e.g., nitrile, neoprene). Inspect gloves before use. [1] [3]	Laboratory coat. [4] Wear appropriate protective clothing to prevent skin exposure. [1]	Not required under normal conditions with adequate ventilation (e.g., in a fume hood). [1]
Large Scale Operations or Weighing	Chemical safety goggles and a face shield.	Chemically resistant protective gloves.	Impervious clothing or chemical-resistant suit. [2]	A NIOSH/MSHA or European Standard EN 136 approved respirator is recommended if ventilation is inadequate or exposure limits may be exceeded. [1] [3]
Spill or Emergency Response	Chemical safety goggles and a face shield.	Heavy-duty, chemically resistant gloves.	Chemical-resistant suit or coveralls. [5]	A full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges, or a self-contained breathing apparatus (SCBA) for major spills. [1] [2]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **1-(2-Bromoethoxy)-3-nitrobenzene** is crucial for safety and experimental integrity.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible materials.[\[1\]](#)
Keep the container tightly closed and store at room temperature.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- **Labeling:** Ensure the container is clearly labeled with the chemical name and associated hazards.

Handling and Experimental Use

- **Engineering Controls:** All work should be conducted in a certified chemical fume hood to ensure adequate ventilation.[\[2\]](#) An eyewash station and safety shower must be readily accessible.[\[1\]](#)
- **Hygiene Practices:** Avoid contact with skin and eyes.[\[2\]](#) Do not breathe dust, fumes, or vapors.[\[1\]](#) Wash hands thoroughly after handling.[\[1\]](#) Do not eat, drink, or smoke in the laboratory.[\[1\]](#)
- **Weighing:** If handling the solid form, conduct weighing within a ventilated enclosure to prevent dust generation.

Spill Response

- **Immediate Actions:** In case of a spill, evacuate the immediate area.[\[3\]](#)
- **Containment:** For small spills, use an inert absorbent material like sand or vermiculite to contain the substance.[\[6\]](#)
- **Cleanup:** Wearing appropriate PPE, carefully sweep or scoop the absorbed material into a designated, labeled hazardous waste container.[\[2\]](#)[\[6\]](#)

- Decontamination: Clean the spill area thoroughly with an appropriate solvent, followed by soap and water.[6]
- Reporting: Report all spills to the laboratory supervisor and the Environmental Health and Safety (EHS) department.

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[1]
Skin Contact	Immediately wash the affected area with soap and plenty of water while removing all contaminated clothing. Seek medical attention. [1]
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [1]
Ingestion	Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.[1] [3]

Disposal Plan

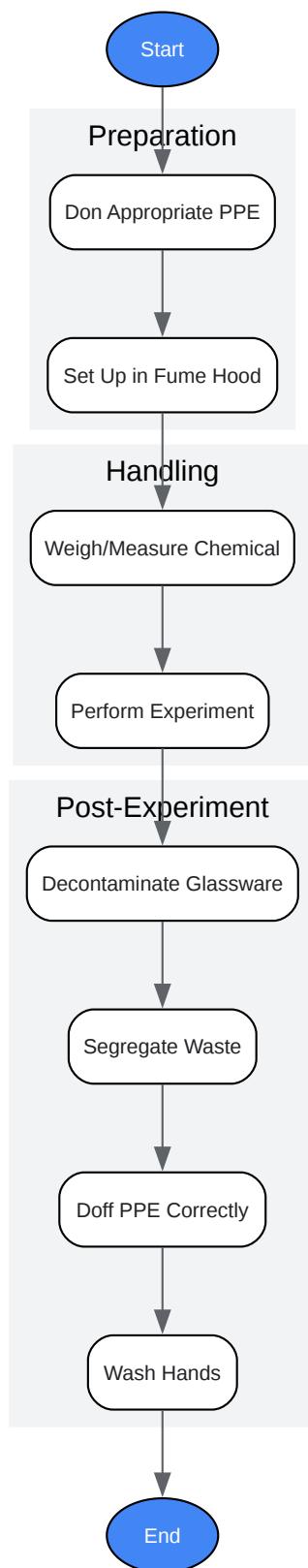
Proper disposal of **1-(2-Bromoethoxy)-3-nitrobenzene** and its contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: Collect all waste containing this chemical, including contaminated consumables (e.g., gloves, absorbent materials), in a clearly labeled, sealed, and compatible hazardous waste container. The container should be marked as "Halogenated Organic Waste." [6]

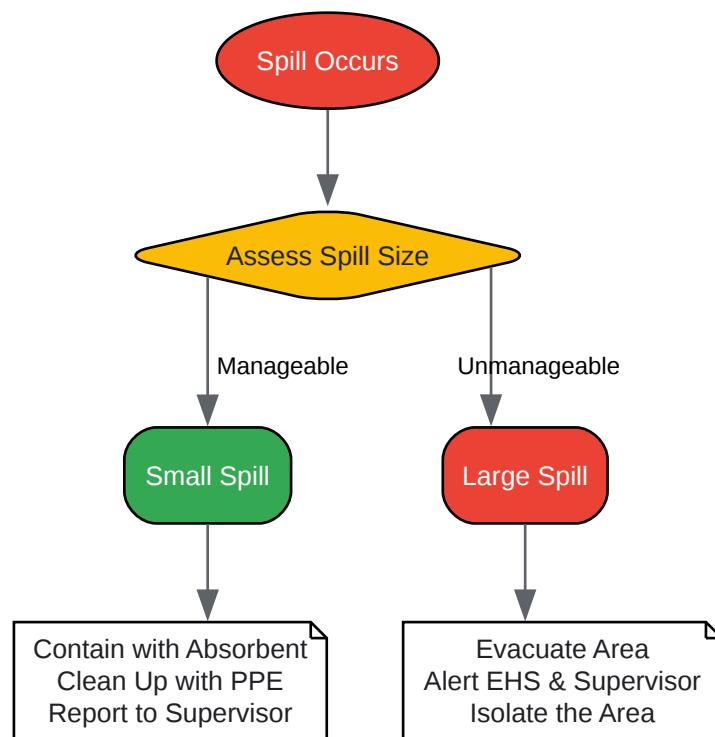
- Segregation: Do not mix this waste with other waste streams unless compatibility is confirmed.[6]
- Professional Disposal: All waste must be disposed of through a licensed professional waste disposal service.[3] The recommended method for final disposal is incineration.[6]
- Regulatory Compliance: Ensure that all disposal activities adhere to local, state, and federal regulations.

Visual Workflow and Decision-Making Diagrams

The following diagrams illustrate the standard operating procedure for handling this chemical and the decision-making process in the event of an accidental spill.

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Caption: Standard Operating Procedure for Handling **1-(2-Bromoethoxy)-3-nitrobenzene**.



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Caption: Decision Tree for Spill Response.

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